

diphenyl selenide CAS number and molecular structure

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Compound of Interest

Compound Name: Diphenyl selenide

Cat. No.: B072088

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An In-depth Technical Guide to **Diphenyl Selenide** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **diphenyl selenide**, a significant organoselenium compound. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, safety protocols, and applications, with a particular focus on its relevance to medicinal chemistry.

Core Compound Information

CAS Number: 1132-39-4[1][2][3]

Molecular Structure: **Diphenyl selenide** is an organoselenium compound with the chemical formula $(C_6H_5)_2Se$ or $C_{12}H_{10}Se$. [1][2][4] The molecule consists of a central selenium atom bonded to two phenyl groups.

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic properties of **diphenyl selenide**.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ Se	[2][4]
Molecular Weight	233.17 g/mol	[2][3]
Appearance	Pale yellow or amber viscous liquid/oil	[1][4]
Boiling Point	165–167 °C at 12 mmHg; 300–315 °C at atmospheric pressure	[1][4]
Density	1.338 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.6465	[4]
InChI	InChI=1S/C12H10Se/c1-3-7-11(8-4-1)13-12-9-5-2-6-10-12/h1-10H	[1][5]
SMILES	<chem>c1ccc(cc1)[Se]c2ccccc2</chem>	[1]
¹ H NMR (CDCl ₃)	δ 7.59 (m, 4H), 7.26 (m, 6H)	[5]
¹³ C NMR (CDCl ₃)	δ 136.56, 133.94, 131.32, 130.15, 129.09, 128.86, 125.75, 123.10, 121.02, 120.55, 111.48, 98.33	[5]
⁷⁷ Se NMR (CDCl ₃)	Referenced to diphenyl diselenide at 463.0 ppm	[6]

Synthesis of Diphenyl Selenide

Several methods for the synthesis of **diphenyl selenide** have been reported. A common and established laboratory-scale protocol involves the reaction of a phenyldiazonium salt with an alkali metal selenide.

Experimental Protocol: Synthesis from Aniline via Diazotization

This protocol is adapted from established organic synthesis procedures.^[2]^[4]

Materials:

- Potassium hydroxide (powdered)
- Selenium (black powder)
- Aniline
- Hydrochloric acid (concentrated)
- Sodium nitrite
- Chloroform
- Ice

Procedure:

- Preparation of Potassium Selenide Solution:
 - Grind together 360 g of powdered potassium hydroxide and 240 g of black powdered selenium in a mortar.
 - Heat the mixture in an oil bath at 140–150 °C until a thick, dark red liquid forms.
 - In a 5 L flask, add the hot potassium selenide mixture in small portions to 400 mL of ice water. Keep the resulting solution in an ice bath.
- Diazotization of Aniline:
 - In a separate vessel, add 139.6 g of aniline to a mixture of 375 mL of concentrated hydrochloric acid and 200 g of ice.
 - Cool the solution and diazotize it by adding a solution of 103.5 g of sodium nitrite in water. Maintain the temperature below 5 °C by adding ice as needed.
- Reaction and Formation of **Diphenyl Selenide**:

- Slowly add the cold diazotized aniline solution to the vigorously stirred potassium selenide solution.
- A dark oil will form. Decant the red aqueous solution from the oil.
- Heat the aqueous layer to boiling and pour it back onto the oil, stirring well.
- Extraction and Purification:
 - Add 200 mL of chloroform to the mixture to aid in the separation and filtration of any unreacted selenium.
 - Separate the chloroform layer and extract the aqueous layer again with another 200 mL of chloroform.
 - Combine the chloroform extracts and distill them. Collect the **diphenyl selenide** fraction that boils between 300-315 °C.
 - For a purer product, the material can be distilled under reduced pressure (boiling point 165–167 °C at 12 mmHg).^[4]

Safety and Handling

Diphenyl selenide is a toxic compound and should be handled with appropriate safety precautions.

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity	токсично	Danger	Toxic if swallowed (H301). Toxic if inhaled (H331).
Chronic Toxicity	небезпечно для здоров'я	May cause damage to organs through prolonged or repeated exposure (H373).	
Environmental	небезпечно для довкілля	Very toxic to aquatic life with long lasting effects (H410).	

Handling Recommendations:

- Use only in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[7\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep the container tightly closed.[\[7\]](#)

Applications in Drug Development and Biological Activity

Diphenyl selenide and its derivatives, particularly its oxidized form diphenyl diselenide, have garnered significant interest in drug development due to their diverse biological activities.

Antioxidant and Glutathione Peroxidase (GPx)-like Activity

A primary mechanism of action for the biological effects of **diphenyl selenide** is its participation in redox cycles, mimicking the activity of the selenoenzyme glutathione peroxidase (GPx).[8] In this process, **diphenyl selenide** can be oxidized to diphenyl diselenide, which is then reduced by thiols like glutathione (GSH) to form a selenol. This selenol is a key species that can reduce peroxides, thus mitigating oxidative stress.[3][8] This antioxidant property is the basis for its protective effects against cellular damage.[9]

Anticancer and Chemopreventive Potential

The dual role of selenium compounds as both antioxidants and pro-oxidants at different concentrations makes them interesting candidates for cancer therapy.[10] **Diphenyl selenide** and related compounds have been investigated for their potential as antitumor agents.[11] Their mechanism of action can involve the induction of apoptosis and the inhibition of tumor cell proliferation.[10][11] The ability of these compounds to modulate redox signaling pathways, such as the down-regulation of NF- κ B, contributes to their anticancer effects.[10]

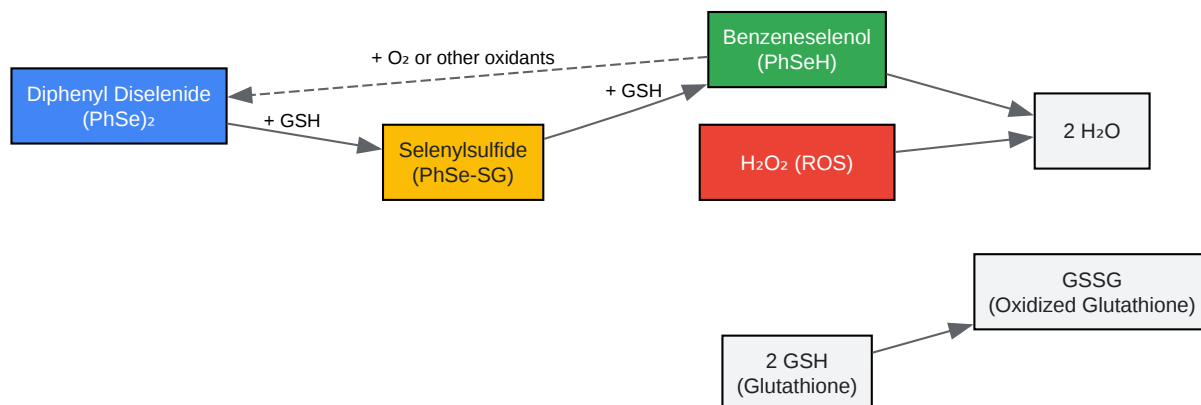
Neuroprotective Effects

The antioxidant properties of **diphenyl selenide** also confer neuroprotective effects. It has been shown to protect against neuronal damage in various models of neurotoxicity and ischemia.[9]

Visualizations

Glutathione Peroxidase (GPx)-like Antioxidant Cycle

The following diagram illustrates the catalytic cycle of diphenyl diselenide, which is central to its antioxidant activity. This process involves the reduction of the diselenide by glutathione (GSH) and subsequent reaction with reactive oxygen species (ROS).

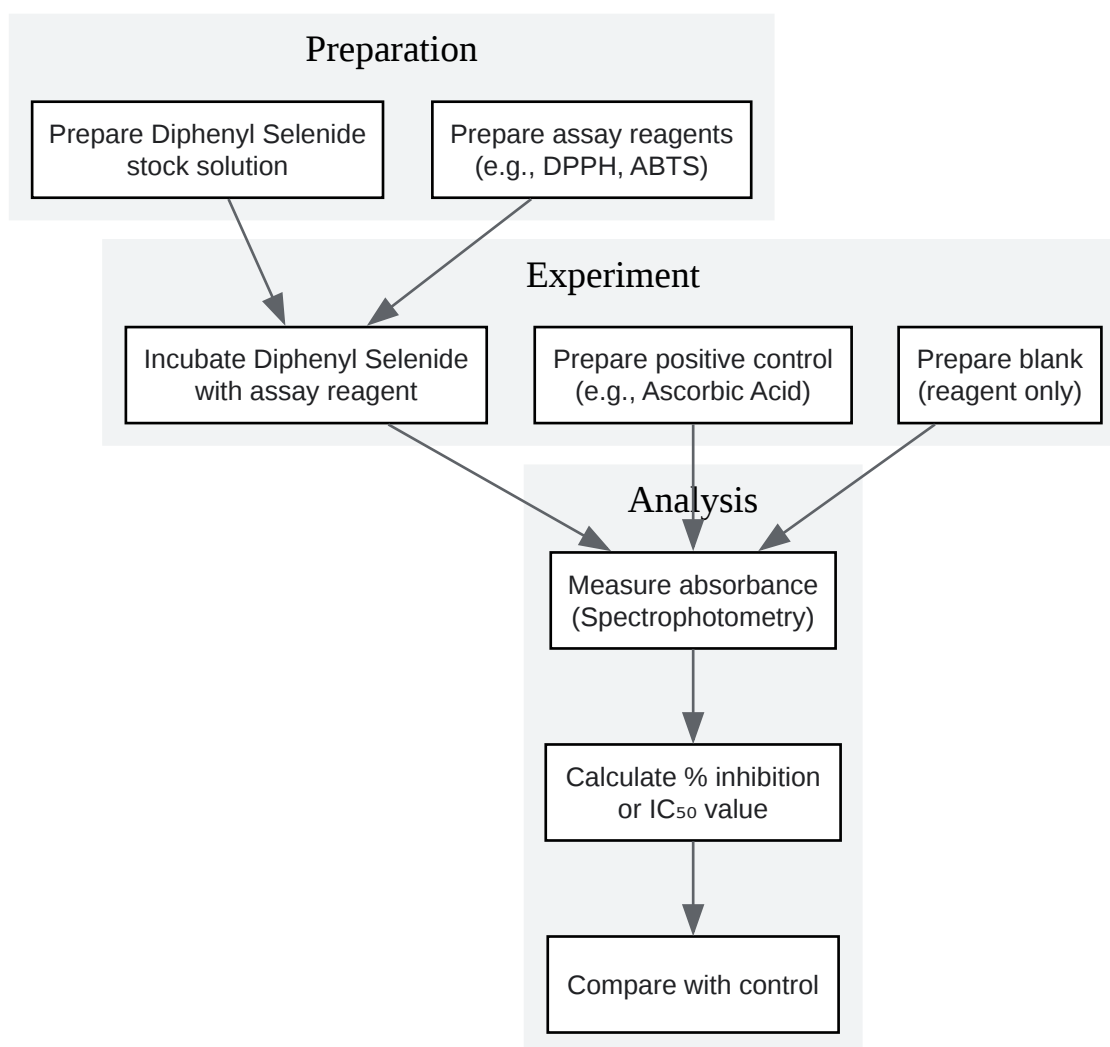


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Caption: GPx-like antioxidant cycle of diphenyl diselenide.

Experimental Workflow: Assessing Antioxidant Activity

This diagram outlines a typical workflow for evaluating the *in vitro* antioxidant capacity of **diphenyl selenide**, based on common assays described in the literature.



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Caption: Workflow for in vitro antioxidant activity assessment.

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